

# Solubility of Oxepane-2,7-dione in Common Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Oxepane-2,7-dione

Cat. No.: B036781

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## Abstract

**Oxepane-2,7-dione**, also known as adipic anhydride, is a cyclic anhydride of significant interest in polymer chemistry and as an intermediate in organic synthesis.[1] A thorough understanding of its solubility in various solvents is critical for its application in reaction chemistry, purification, and formulation development. This technical guide provides a comprehensive overview of the currently available solubility data for **oxepane-2,7-dione**, outlines a detailed experimental protocol for its determination, and highlights areas where further research is required.

## Physicochemical Properties

**Oxepane-2,7-dione** is a white crystalline solid under standard conditions.[2][3] However, some suppliers have also described it as a liquid, which may be due to impurities or specific manufacturing processes. Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Oxepane-2,7-dione**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	[4]
Molar Mass	128.13 g/mol	[4]
Melting Point	60-64 °C	[4]
Boiling Point	98-100 °C at 0.1 mmHg; 159-160 °C at 760 mmHg (estimated)	[4][5]
Density	1.183 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Flash Point	57.78 - 58.1 °C	[4][5]
Vapor Pressure	2.44 mmHg at 25 °C (Estimated)	[4][5]
logP (o/w)	0.689 (Estimated)	[5]

## Solubility Profile

Quantitative solubility data for **oxepane-2,7-dione** in a wide range of common organic solvents is not extensively reported in publicly available literature. The existing information is primarily qualitative or focused on aqueous solubility, with some conflicting reports.

## Aqueous Solubility

The solubility of **oxepane-2,7-dione** in water is generally described as limited. One source provides an estimated value of 2755 mg/L at 25 °C.[5] Another report indicates a much lower solubility of 0.19 g/L (190 mg/L) at 25 °C, describing it as "very slightly soluble".[3] Other sources describe it as "sparingly soluble" or "insoluble" in water.[2][3] This variability may be attributable to differences in experimental methods, purity of the compound, and the potential for hydrolysis of the anhydride in aqueous media.

## Organic Solvent Solubility

While it is generally stated that adipic anhydride is soluble in most organic solvents, specific quantitative data is lacking.[2] For researchers and professionals in drug development and

polymer synthesis, understanding the solubility in solvents such as ethanol, methanol, acetone, ethyl acetate, and dimethyl sulfoxide (DMSO) is crucial for process development. The absence of this data necessitates experimental determination.

Table 2: Summary of Known Solubility Data for **Oxepane-2,7-dione**

Solvent	Temperature (°C)	Solubility	Method	Source(s)
Water	25	~2755 mg/L	Estimated	[5]
Water	25	190 mg/L	Not Specified	[3]
Most Organic Solvents	Not Specified	Soluble	Qualitative	[2]

## Experimental Protocol for Solubility Determination

To address the gap in quantitative solubility data, the following is a detailed methodology for determining the solubility of **oxepane-2,7-dione** in common solvents. This protocol is based on the widely accepted shake-flask method.

## Materials and Equipment

- **Oxepane-2,7-dione** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, DMSO, acetonitrile)
- Analytical balance
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.45 µm, compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry) or Gas Chromatography (GC) system.

- Volumetric flasks and pipettes

## Procedure

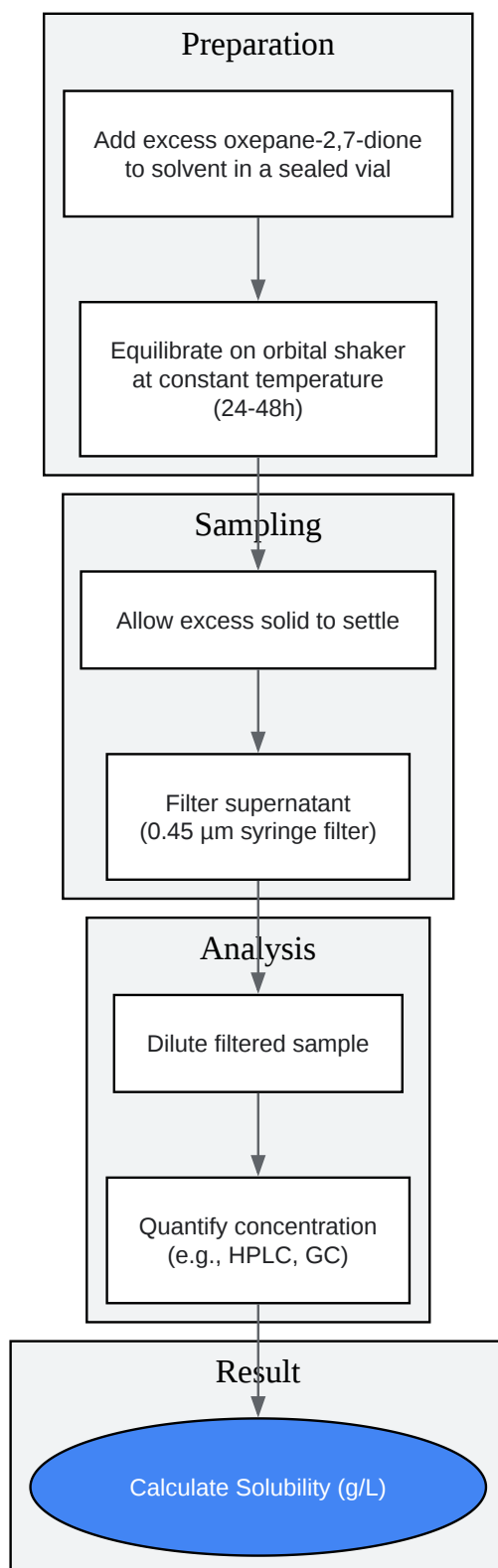
- Preparation of Saturated Solutions:
  - Add an excess amount of **oxepane-2,7-dione** to a known volume of the selected solvent in a scintillation vial. The excess solid should be clearly visible.
  - Seal the vials to prevent solvent evaporation.
  - Place the vials on an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
  - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw an aliquot of the supernatant using a syringe.
  - Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved solid.
- Analysis:
  - Accurately dilute the filtered solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
  - Quantify the concentration of **oxepane-2,7-dione** in the diluted sample using a pre-validated HPLC or GC method.
  - Prepare a calibration curve using standard solutions of known concentrations of **oxepane-2,7-dione**.
- Calculation:

- Calculate the solubility of **oxepane-2,7-dione** in the solvent using the following formula:

$$\text{Solubility (g/L)} = (\text{Concentration from analysis}) \times (\text{Dilution factor})$$

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **oxepane-2,7-dione**.

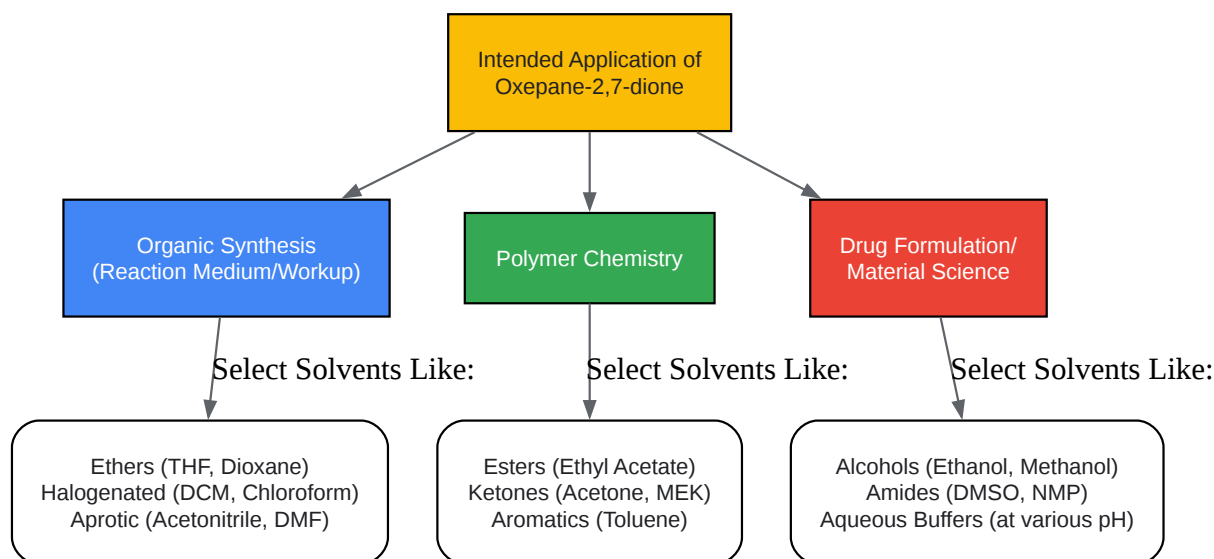


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Workflow for Shake-Flask Solubility Determination.

## Logical Framework for Solvent Selection

The choice of solvents for solubility testing should be guided by the intended application of **oxepane-2,7-dione**. The following diagram outlines a logical approach to solvent selection based on common use cases in research and development.



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Logical Flow for Solvent Selection based on Application.

## Conclusion

The solubility of **oxepane-2,7-dione** is a fundamental property that influences its utility across various scientific disciplines. While some data on its aqueous solubility exists, there is a notable lack of quantitative information for common organic solvents. This guide provides the available data and a robust experimental protocol to enable researchers to determine the solubility in solvents relevant to their specific applications. The generation of such data will be invaluable to the scientific community for optimizing processes involving this versatile compound.

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